

Technical Support Center: Safe Disposal of 2-Bromoaleric Acid Waste

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Compound of Interest

Compound Name: *2-Bromoaleric acid*

Cat. No.: *B146089*

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This guide provides detailed information for researchers, scientists, and drug development professionals on the safe handling and disposal of waste containing **2-Bromoaleric acid**. Adherence to these protocols is critical for ensuring laboratory safety and environmental compliance.

Summary of Chemical Data

2-Bromoaleric acid is a corrosive and toxic halogenated organic compound requiring specialized disposal procedures.^{[1][2][3]} Key properties and safety information are summarized below.

| Property | Value | Reference |
|-------------------|--|---|
| CAS Number | 584-93-0 | [2] [4] |
| Molecular Formula | C5H9BrO2 | [3] [5] |
| Molecular Weight | 181.03 g/mol | [2] [4] [5] |
| Appearance | Colorless to pale yellow liquid with a pungent odor. | [2] |
| Density | 1.381 g/mL at 25 °C | [2] [3] [4] |
| Boiling Point | 132-136 °C / 25 mmHg | [2] [4] [6] |
| Solubility | Soluble in water. | |
| Flash Point | > 110 °C (230 °F) | [2] [4] |
| Hazard Class | 8 (Corrosive), 6.1 (Toxic) | [2] [4] [7] |
| Signal Word | Danger | [4] |
| Primary Hazards | Toxic if swallowed, inhaled, or in contact with skin. [3] Causes severe skin burns and eye damage. [4] | |

Frequently Asked Questions (FAQs)

Q1: What is **2-Bromoacrylic acid** and why is its waste considered hazardous? A1: **2-Bromoacrylic acid** (also known as 2-bromopentanoic acid) is a halogenated carboxylic acid. [\[1\]](#) Its waste is classified as hazardous due to multiple characteristics: it is corrosive, acutely toxic upon ingestion, inhalation, or skin contact, and as a halogenated organic compound, it requires specific disposal methods to prevent environmental harm.[\[2\]](#)[\[3\]](#)[\[8\]](#)

Q2: Can I dispose of **2-Bromoacrylic acid** waste down the sink? A2: No. Under no circumstances should organic liquids, especially halogenated organic compounds, be disposed of down a sink or sewer drain.[\[8\]](#)[\[9\]](#) This is prohibited by hazardous waste regulations to prevent environmental contamination and damage to plumbing infrastructure.[\[8\]](#)

Q3: How should I store **2-Bromoaleric acid** waste before disposal? A3: All **2-Bromoaleric acid** waste must be collected in a designated, leak-proof container with a screw-top cap that can be tightly sealed.[9] The container must be clearly labeled as "Hazardous Waste: Halogenated Organic Waste" and list "**2-Bromoaleric acid**" as a component.[9] Store the container in a cool, dry, well-ventilated area away from incompatible materials like strong bases and oxidizing agents.[10]

Q4: Is it necessary to neutralize the acidity of the waste before disposal? A4: While neutralization can make the waste less corrosive, the resulting solution is still considered hazardous waste because it contains a regulated brominated organic compound.[11][12] Some institutional safety protocols may require neutralization of corrosive waste. If you perform neutralization, it must be done carefully, and the neutralized waste must still be collected for disposal by a certified hazardous waste contractor.[12][13]

Q5: If I neutralize the waste, is it then safe for drain disposal? A5: No. Neutralizing the acid only addresses the corrosive characteristic (pH). The solution still contains the toxic, halogenated organic molecule.[12] Therefore, the neutralized solution must be collected and disposed of as hazardous aqueous waste.[12]

Q6: What should I do with materials contaminated with **2-Bromoaleric acid**, such as gloves, bench liners, or empty containers? A6: All solid materials that have come into contact with **2-Bromoaleric acid** are considered hazardous waste.[12] This includes personal protective equipment (PPE), spill cleanup materials, and empty chemical containers. These items should be collected in a designated solid hazardous waste container and disposed of through your institution's environmental health and safety (EHS) office.[12]

Troubleshooting Guide

| Issue | Recommended Action |
|---|---|
| Accidental mixing of 2-Bromoaleric acid waste with non-halogenated solvent waste. | <p>The entire mixture must now be classified and treated as halogenated hazardous waste.[9]</p> <p>Immediately label the container to reflect its new contents and ensure it is segregated for proper disposal. The cost of disposing of mixed waste is significantly higher.[8]</p> |
| A small spill of 2-Bromoaleric acid occurs in a fume hood. | <p>Wearing appropriate PPE (gloves, goggles, lab coat), cover the spill with an inert absorbent material like sand, silica gel, or a commercial acid binder.[10] Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[10][12]</p> |
| The waste container becomes hot or releases fumes during neutralization. | <p>This indicates a strong exothermic reaction.</p> <p>Immediately stop adding the neutralizing agent.</p> <p>If safe to do so, place the container in an ice bath to cool it down.[13] Ensure the procedure is being performed within a certified chemical fume hood to control vapor release.[13] Proceed with adding the neutralizing agent much more slowly once the reaction has subsided.</p> |

Experimental Protocols

Protocol 1: Waste Collection and Segregation

- Designate a Container: Select a chemically compatible, sealable container (e.g., a high-density polyethylene jug) exclusively for halogenated organic waste.[8]
- Label Correctly: Before adding any waste, affix a hazardous waste label. Write "Halogenated Organic Waste" and list all components, including "**2-Bromoaleric acid**".[9]
- Segregate Waste Streams: Collect all waste containing **2-Bromoaleric acid**, including rinsates from glassware, in this designated container. Do not mix with non-halogenated

solvents, as this will classify the entire volume as the more expensive-to-dispose-of halogenated waste.[8][9]

- Store Safely: Keep the waste container closed at all times except when adding waste.[9] Store it in a designated satellite accumulation area that is well-ventilated and away from incompatible chemicals.[10]

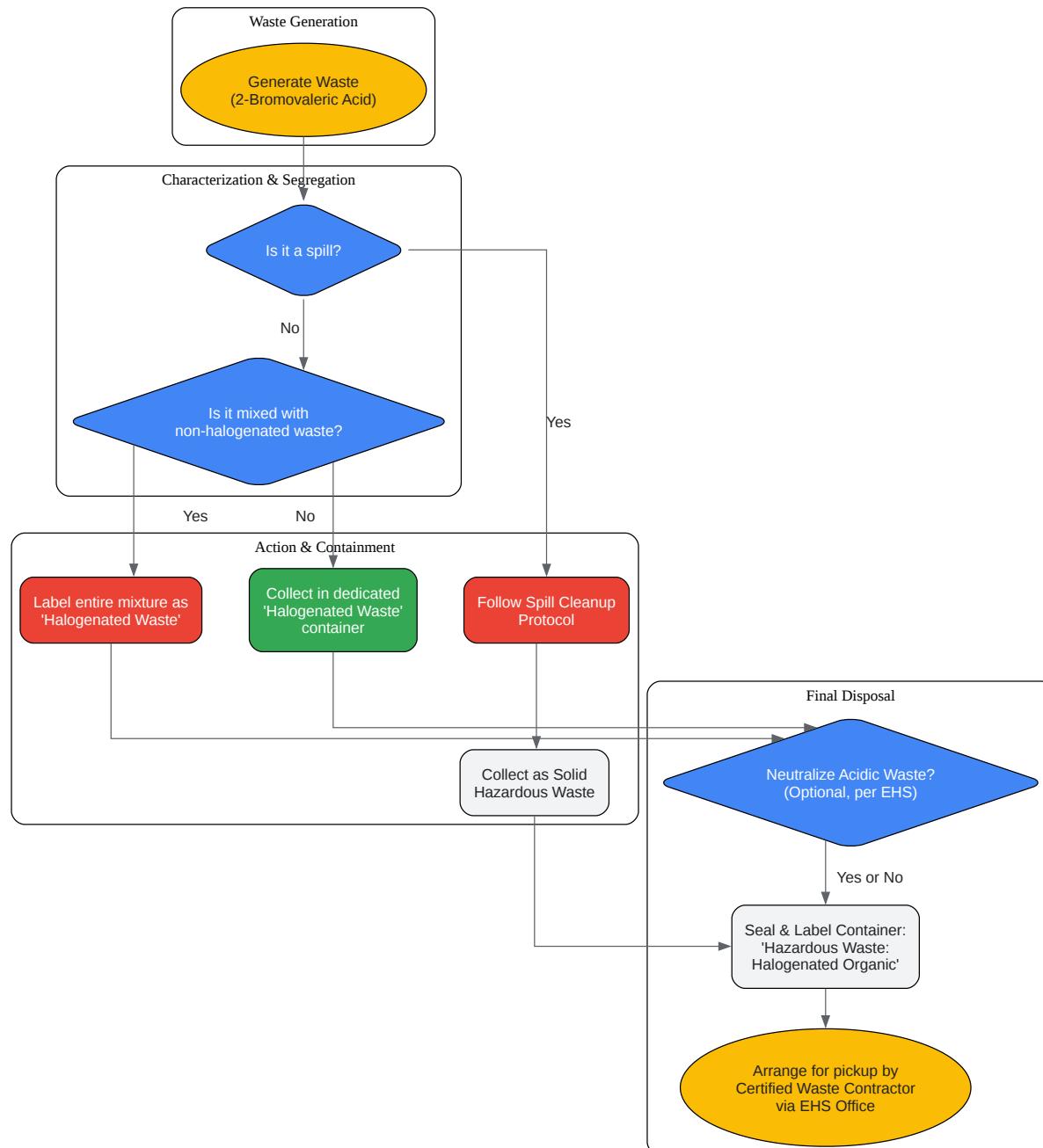
Protocol 2: Neutralization of Acidic Waste (if required)

Note: This procedure should only be performed by trained personnel in a chemical fume hood while wearing full PPE, including a face shield.[13]

- Prepare a Base Solution: Prepare a dilute solution of sodium bicarbonate or sodium carbonate in a separate, larger container.
- Cool the Acid Waste: Place the container of **2-Bromoacrylic acid** waste into an ice water bath to dissipate heat generated during neutralization.[13]
- Slow Addition: While stirring the acid waste gently, slowly add the dilute base solution in small increments.
- Monitor pH: Periodically check the pH of the mixture using pH indicator strips. Continue adding base until the pH is stable between 6.0 and 8.0.[12]
- Final Disposal: The resulting neutralized solution is still hazardous. Seal the container, ensure it is properly labeled as "Neutralized Halogenated Waste," and arrange for disposal through your institution's EHS office.[12]

Visual Workflow for Disposal

The following diagram outlines the decision-making process for the safe disposal of **2-Bromoacrylic acid** waste.

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